

2-Phenoxyethyl propionate CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Phenoxyethyl propionate

CAS No.: 23495-12-7

Cat. No.: B1207134

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An In-Depth Technical Guide to 2-Phenoxyethyl propionate

Executive Summary: This technical guide provides a comprehensive overview of **2-Phenoxyethyl propionate** (CAS No. 23495-12-7), a significant aroma chemical utilized extensively in the fragrance and cosmetic industries. The document delineates its chemical identity, physicochemical properties, general synthesis pathway, and analytical characterization methods. A core focus is placed on its application as a fragrance ingredient, where it functions as a modifier and fixative. Furthermore, this guide synthesizes critical safety and toxicological data, primarily from the Research Institute for Fragrance Materials (RIFM), to provide a thorough risk assessment profile. This document is intended for researchers, chemists, and product development professionals who require in-depth technical knowledge of this compound.

Introduction

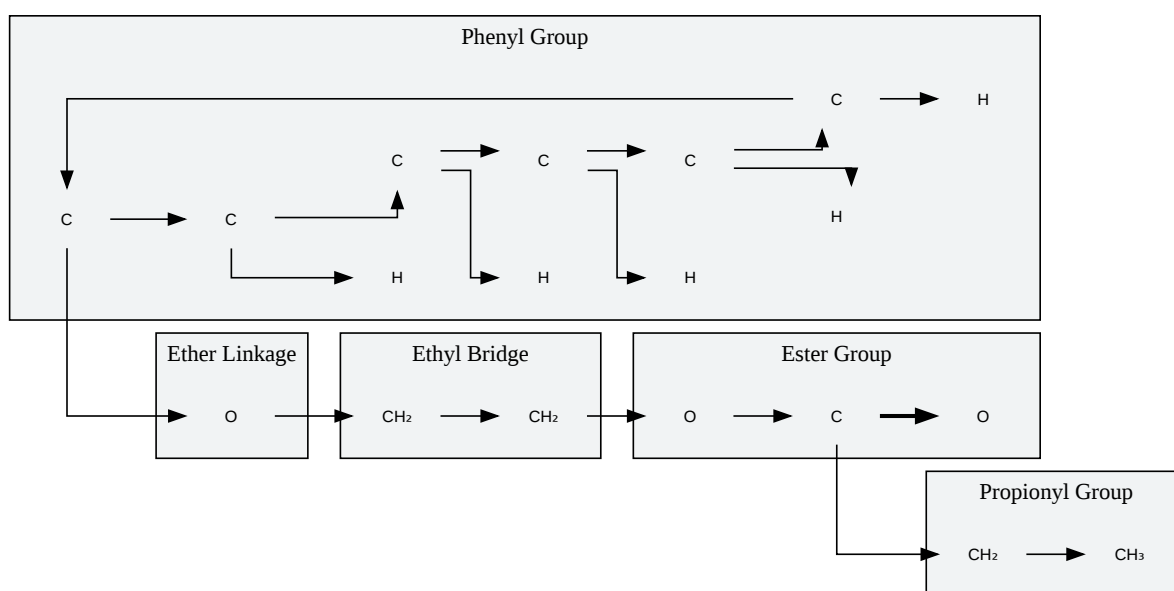
2-Phenoxyethyl propionate is an aryl alkyl alcohol simple acid ester (AAASAE), a class of compounds valued for their olfactory properties.^[1] It is synthesized from 2-phenoxyethanol and propionic acid. Its primary utility is found in the formulation of fragrances, where it imparts a mild, sweet, floral-fruity aroma with rosy, honey-like, and slightly herbaceous undertones.^{[2][3]} Beyond its scent profile, it serves as a versatile blending agent and fixative, enhancing the

stability, tenacity, and diffusion of other fragrance components in a wide array of consumer products.[2]

Chemical Identification and Physicochemical Properties

Accurate identification is paramount in scientific research and industrial application. The Chemical Abstracts Service (CAS) has assigned the number 23495-12-7 to **2-Phenoxyethyl propionate**.^{[4][5]} This unique identifier distinguishes it from all other chemical substances.

Diagram: Chemical Structure of 2-Phenoxyethyl propionate



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Caption: Structure of **2-Phenoxyethyl propionate** (C₁₁H₁₄O₃).

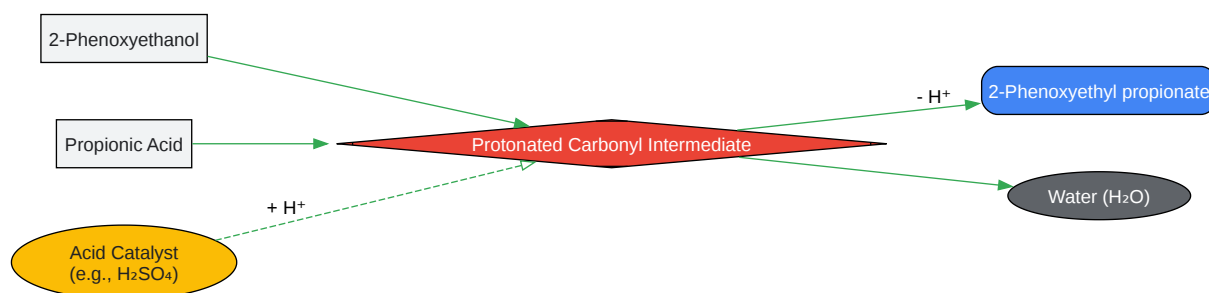
The key physicochemical properties of **2-Phenoxyethyl propionate** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	23495-12-7	[4][5]
EINECS Number	245-692-7	[5][6]
FEMA Number	4618	[5][6]
Molecular Formula	C ₁₁ H ₁₄ O ₃	[2][4]
Molecular Weight	194.23 g/mol	[2][4]
Appearance	Colorless clear liquid	[5][6]
Boiling Point	262 - 269.72 °C at 760 mmHg	[2][4][6]
Flash Point	>93 °C (>200 °F)	[4][5]
Specific Gravity	1.076 - 1.084 @ 20 °C	[4][5][6]
Water Solubility	283.6 mg/L (estimated)	[4][6]
Log K _{ow} (o/w)	2.26 - 2.6 (estimated)	[4][6]

Synthesis and Manufacturing

From a chemical standpoint, **2-Phenoxyethyl propionate** is synthesized via the esterification of 2-phenoxyethanol with propionic acid. This reaction is typically catalyzed by a strong acid. The process involves the removal of water to drive the equilibrium towards the formation of the ester product.

Diagram: General Synthesis Pathway via Fischer Esterification



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Caption: Fischer esterification of 2-phenoxyethanol and propionic acid.

The causality behind this choice of reaction is its efficiency and the relative availability of the starting materials. Post-reaction, the crude product is purified, typically through distillation, to remove unreacted starting materials, the catalyst, and the water byproduct, ensuring the final product meets the high purity standards (typically >98%) required for fragrance applications.[5]
[6]

Analytical Characterization

To ensure identity and purity, several analytical techniques are employed. The choice of method is dictated by the need to separate the analyte from a potentially complex matrix and provide unambiguous structural confirmation.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is the definitive method for the identification and quantification of volatile and semi-volatile compounds like **2-Phenoxyethyl propionate**. The gas chromatograph separates the components of a sample, and the mass spectrometer provides detailed mass fragmentation patterns, which act as a molecular fingerprint.

Exemplary GC-MS Protocol:

- Sample Preparation: Dilute the sample in a suitable solvent (e.g., ethanol or hexane) to a concentration of approximately 100 ppm.
- GC Separation:
 - Injector: Split/splitless, 250 °C.
 - Column: A non-polar column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm) is chosen for its ability to separate compounds based on boiling point.
 - Oven Program: Start at 60 °C, hold for 2 minutes, then ramp at 10 °C/min to 280 °C and hold for 5 minutes. This temperature ramp ensures separation of components with varying volatilities.
 - Carrier Gas: Helium at a constant flow of 1.0 mL/min.
- MS Detection:
 - Ionization: Electron Ionization (EI) at 70 eV. This standard energy level ensures fragmentation patterns are consistent and comparable to library spectra.[\[7\]](#)
 - Mass Range: Scan from m/z 40 to 400.
- Data Analysis: Compare the obtained mass spectrum and retention time with a certified reference standard and established spectral libraries (e.g., NIST, Wiley). Key fragments for **2-phenoxyethyl propionate** would be expected, including the molecular ion peak if stable enough.[\[7\]](#)

Ultraviolet-Visible (UV/Vis) Spectroscopy

UV/Vis spectroscopy is used to assess the potential for phototoxicity.[\[4\]](#) A compound that absorbs significantly in the UVA/UVB range (290-400 nm) may have the potential to cause light-induced adverse effects.

Exemplary UV/Vis Protocol:

- Sample Preparation: Prepare a solution of known concentration in a UV-transparent solvent like ethanol.

- **Measurement:** Scan the sample from 200 to 800 nm using a dual-beam spectrophotometer, using the solvent as a blank for baseline correction.
- **Analysis:** For **2-Phenoxyethyl propionate**, spectra indicate no significant absorbance between 290 and 700 nm under neutral and acidic conditions.[4] A minor absorbance under basic conditions was noted, but the molar absorption coefficient was well below the benchmark of concern ($1000 \text{ L mol}^{-1} \text{ cm}^{-1}$), indicating a low risk for phototoxicity or photoallergenicity.[4]

Applications in Industry

The primary application for **2-Phenoxyethyl propionate** is as a fragrance ingredient in a wide range of products.[1][2]

- **Fine Fragrances:** Used to add warmth, sweetness, and complexity to floral (especially rose) and fruity accords. It acts as a bridge between top and heart notes.[3]
- **Cosmetics & Personal Care:** Its gentle floral-fruity scent enhances the sensory experience of products like creams, lotions, deodorants, and soaps. Its stability across a wide pH range makes it suitable for many formulation types.[2]
- **Home & Fabric Care:** Due to its thermal and alkaline stability, it is effective in fabric softeners, air fresheners, and household cleaners, providing a persistent fresh floral scent.[2]

Safety and Toxicology

The safety of fragrance ingredients is rigorously evaluated. The Research Institute for Fragrance Materials (RIFM) has published a safety assessment for **2-Phenoxyethyl propionate**. [4] The assessment relies on a combination of available data for the material itself and, where necessary, data from structurally similar compounds (a process known as read-across).

Diagram: Toxicological Safety Assessment Workflow



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Caption: Workflow for safety assessment using direct and read-across data.

- Genotoxicity: No studies are available for **2-phenoxyethyl propionate** itself. However, based on read-across to phenethyl isobutyrate, it does not present a concern for genotoxic potential.[\[4\]](#)
- Repeated Dose Toxicity: No specific data exists for this compound. A read-across to 2-phenoxyethyl isobutyrate (CAS 103-60-6) established a No Observed Adverse Effect Level (NOAEL) of 1000 mg/kg/day in a dermal study, indicating low toxicity.[\[4\]](#)
- Skin Sensitization: Based on the weight of evidence from structural analysis and read-across to 2-phenoxyethyl isobutyrate, **2-phenoxyethyl propionate** is not considered a skin sensitizer at current use levels.[\[4\]](#)
- Phototoxicity/Photoallergenicity: As determined by UV/Vis spectral analysis, the compound does not absorb significantly in the relevant UV range and is not expected to be a phototoxicant or photoallergen.[\[4\]](#)
- Reproductive Toxicity: No data is available. However, the total systemic exposure is below the Threshold of Toxicological Concern (TTC) for a Cramer Class II material, indicating a low probability of reproductive effects at current use levels.[\[4\]](#)

Regulatory Information

2-Phenoxyethyl propionate is recognized by several regulatory and industry bodies. It is listed by the Flavor and Extract Manufacturers Association (FEMA) under number 4618.[\[5\]](#)[\[6\]](#) While it has been used as a flavoring substance, the FDA has noted it is no longer providing for the use of certain synthetic flavoring substances, which may include this compound in some contexts.[\[5\]](#)[\[6\]](#) It is registered under the European Union's REACH regulations.

Conclusion

2-Phenoxyethyl propionate, identified by CAS number 23495-12-7, is a well-characterized aroma chemical with significant value in the fragrance and consumer product industries. Its synthesis is straightforward, and its purity can be reliably confirmed using standard analytical methods like GC-MS. The comprehensive safety assessment, leveraging both direct and read-across data, supports its continued safe use at current industry-reported levels, demonstrating a low risk for skin sensitization, genotoxicity, and other significant toxicological endpoints. This

guide provides the foundational technical knowledge necessary for its effective and safe application in research and product development.

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- To cite this document: BenchChem. [2-Phenoxyethyl propionate CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207134/docs#2-phenoxyethyl-propionate-cas-number>]

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